

# Safe Disposal of 6-Bromopyridine-2,3-diamine: A Procedural Guide

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## Compound of Interest

Compound Name: 6-Bromopyridine-2,3-diamine

Cat. No.: B144056

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Proper disposal of **6-Bromopyridine-2,3-diamine** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides essential information and step-by-step procedures for the safe handling and disposal of this compound, in line with general best practices for hazardous chemical waste management.

## Key Properties and Identifiers

A summary of the essential quantitative data for **6-Bromopyridine-2,3-diamine** is provided in the table below.

Property	Value
CAS Number	129012-04-0
Molecular Formula	C <sub>5</sub> H <sub>6</sub> BrN <sub>3</sub>
Molecular Weight	188.03 g/mol

## Hazard Profile and Safety Precautions

While a comprehensive hazard profile for **6-Bromopyridine-2,3-diamine** is not fully detailed in all safety data sheets, related brominated pyridine compounds are known to be harmful if swallowed, and can cause skin and eye irritation, as well as respiratory irritation.<sup>[1][2][3][4][5]</sup> Therefore, it is imperative to handle this chemical with appropriate personal protective

equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.

## Step-by-Step Disposal Protocol

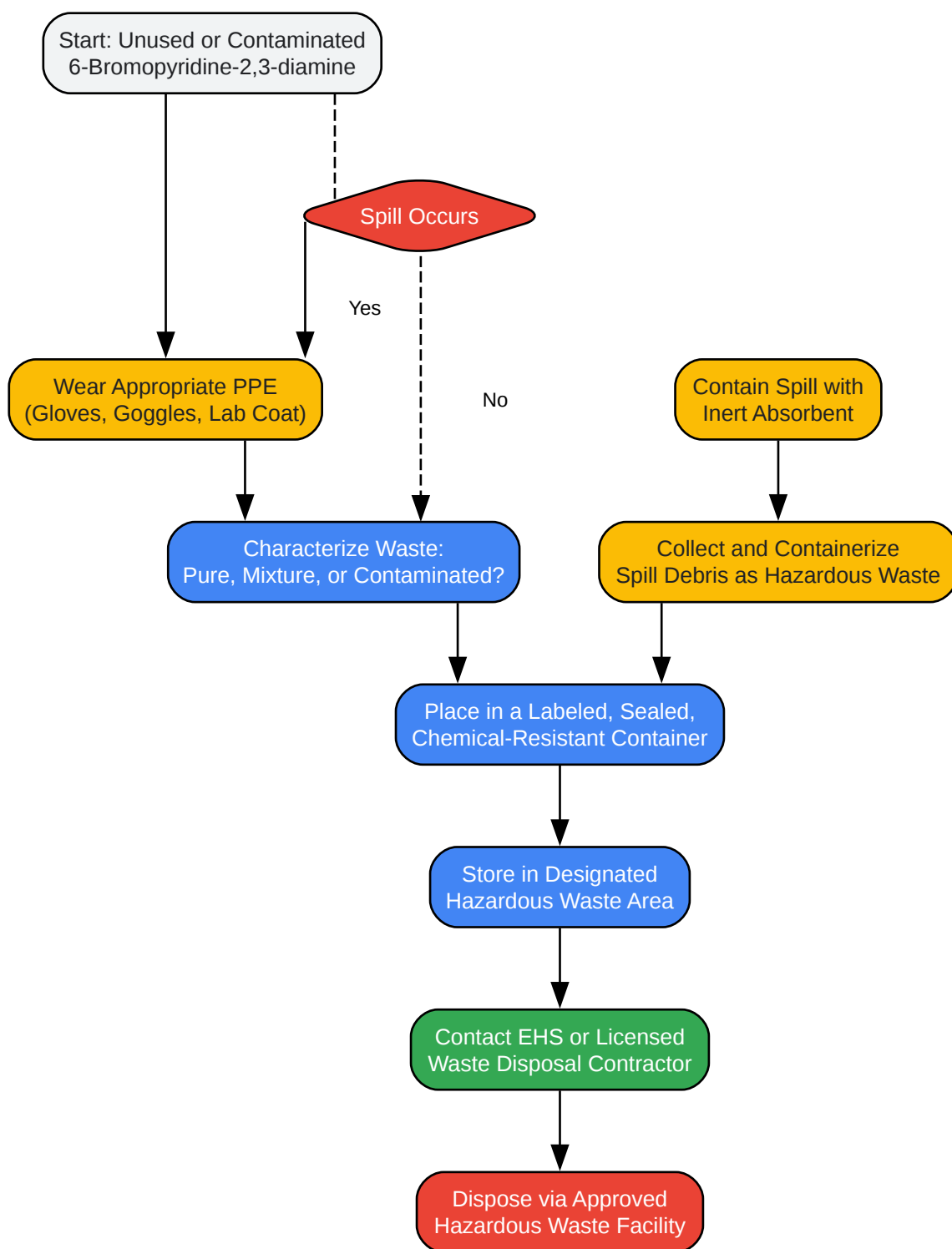
The disposal of **6-Bromopyridine-2,3-diamine** must comply with all local, regional, and national regulations.<sup>[1]</sup><sup>[4]</sup> The following is a general procedural outline for its proper disposal:

- Waste Characterization and Segregation:
  - Characterize the waste material. Determine if it is unused, contaminated, or a residue.
  - Segregate the **6-Bromopyridine-2,3-diamine** waste from other chemical waste streams to avoid incompatible mixtures. It should be classified as a halogenated organic waste.
- Containerization and Labeling:
  - Use a dedicated, properly sealed, and chemically resistant container for the waste.
  - The container must be clearly labeled with the chemical name "**6-Bromopyridine-2,3-diamine**," the associated hazards (e.g., "Harmful," "Irritant"), and the accumulation start date.
- Storage:
  - Store the waste container in a designated, well-ventilated, and secure waste accumulation area.
  - Ensure the storage area is away from incompatible materials.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.<sup>[4]</sup>
  - Provide the contractor with a complete and accurate description of the waste.
- Spill Management:

- In the event of a spill, evacuate the area if necessary.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a designated hazardous waste container.<sup>[1]</sup>
- Clean the spill area thoroughly.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **6-Bromopyridine-2,3-diamine**.



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Caption: Workflow for the safe disposal of **6-Bromopyridine-2,3-diamine**.

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